

# An In-depth Technical Guide to the Physicochemical Properties of Demethyleneberberine

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## Compound of Interest

Compound Name: *Demethyleneberberine*

Cat. No.: *B150084*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Demethyleneberberine** (DMB), an active metabolite of berberine.<sup>[1]</sup> Sourced from plants like Cortex Phellodendri Chinensis, DMB is a natural isoquinoline alkaloid recognized for its diverse biological activities, including anti-inflammatory, antioxidant, and neuroprotective effects.<sup>[2][3][4]</sup> This document summarizes key quantitative data, outlines general experimental protocols for property determination, and visualizes its interaction with critical signaling pathways.

## Physicochemical Properties

The fundamental physicochemical characteristics of **Demethyleneberberine** are summarized below. These properties are essential for its handling, formulation, and application in research and development.

Property	Value	Citations
Molecular Formula	C <sub>19</sub> H <sub>18</sub> NO <sub>4</sub> <sup>+</sup>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	324.35 g/mol	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Formal Name	5,6-dihydro-2,3-dihydroxy-9,10-dimethoxy-dibenzo[a,g]quinolizinium	<a href="#">[1]</a>
CAS Number	25459-91-0	<a href="#">[1]</a> <a href="#">[6]</a>
Synonyms	DMB, DM-BBR, 2-Hydroxyjatrorrhizine	<a href="#">[1]</a>
Appearance	Yellow, solid powder	<a href="#">[8]</a> <a href="#">[9]</a>
Purity	≥98%	<a href="#">[1]</a>

## Solubility and Formulation

Proper dissolution is critical for in vitro and in vivo experimental success.

**Demethyleneberberine** exhibits varied solubility across different solvents.

Solvent	Solubility	Special Conditions	Citations
DMSO	≥50.1 mg/mL (154.4 mM)	Fresh DMSO is recommended as moisture can reduce solubility.	[3][10]
33.33 mg/mL (102.76 mM)	Ultrasonic assistance may be needed.	[8][11]	
3.24 mg/mL (9.99 mM)	Sonication is recommended.	[7]	
2 mg/mL	Warming may be required.	[12]	
Ethanol (EtOH)	≥2.57 mg/mL	Gentle warming and ultrasonic assistance are beneficial.	[3]
Slightly soluble (0.1-1 mg/mL)	[1]		
Water	Insoluble	[3]	

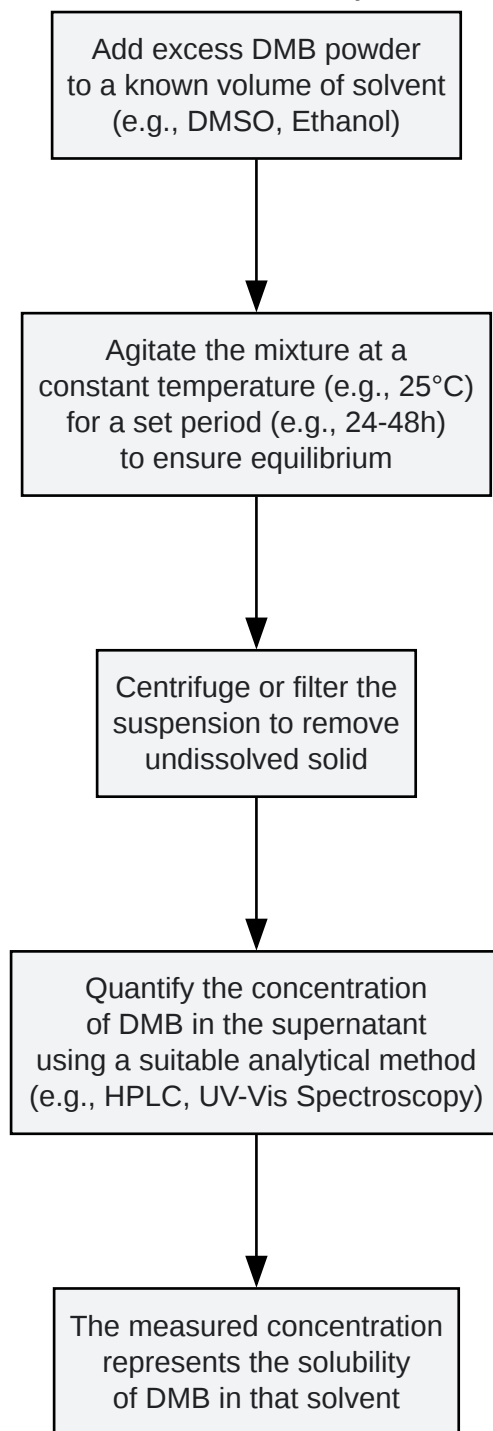
Formulation Note for In Vivo Studies: For animal experiments, it is recommended to prepare working solutions fresh on the day of use. If using DMSO as a co-solvent, its proportion in the final working solution should be kept low (typically below 2%) to avoid toxicity in weaker animals.[5]

## Experimental Protocols for Physicochemical Characterization

While specific experimental details are proprietary to the suppliers citing them, the determination of the aforementioned physicochemical properties generally follows standardized laboratory protocols.

A common method to determine solubility is the shake-flask method, which is considered the gold standard.

## General Workflow for Solubility Determination



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Caption: Standard experimental workflow for determining solubility.

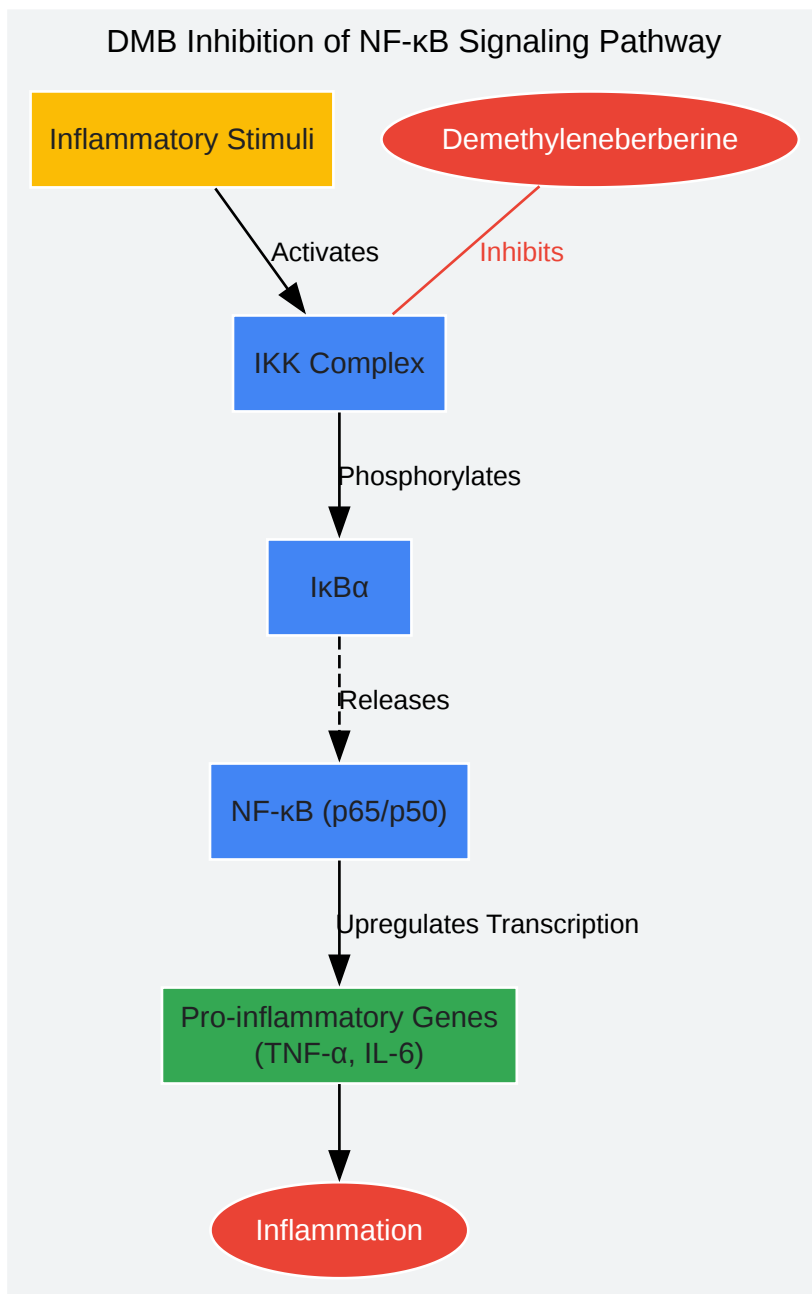
High-Performance Liquid Chromatography (HPLC) is a standard technique for assessing the purity of chemical compounds.

- **Standard Preparation:** A stock solution of a **Demethyleneberberine** reference standard is prepared in a suitable solvent (e.g., DMSO or a mobile phase component) at a known concentration.
- **Sample Preparation:** A sample of the **Demethyleneberberine** batch to be tested is prepared at the same concentration as the standard.
- **Chromatographic Conditions:** A typical analysis would utilize a C18 column with a gradient elution program.<sup>[13]</sup>
  - **Mobile Phase A:** Water with 0.1% formic acid.
  - **Mobile Phase B:** Acetonitrile with 0.1% formic acid.
  - **Detection:** UV detector set to the wavelength of maximum absorbance for **Demethyleneberberine**.
- **Analysis:** The sample is injected into the HPLC system. The resulting chromatogram shows peaks corresponding to **Demethyleneberberine** and any impurities. Purity is calculated by comparing the area of the main peak to the total area of all peaks in the chromatogram.

## Biological Activity and Key Signaling Pathways

**Demethyleneberberine** is a bioactive molecule that modulates several key cellular signaling pathways, contributing to its anti-inflammatory and metabolic regulatory effects.<sup>[14]</sup> It is known to be an activator of AMP-activated protein kinase (AMPK) and an inhibitor of the NF-κB and TLR4 signaling pathways.<sup>[5][10][15]</sup>

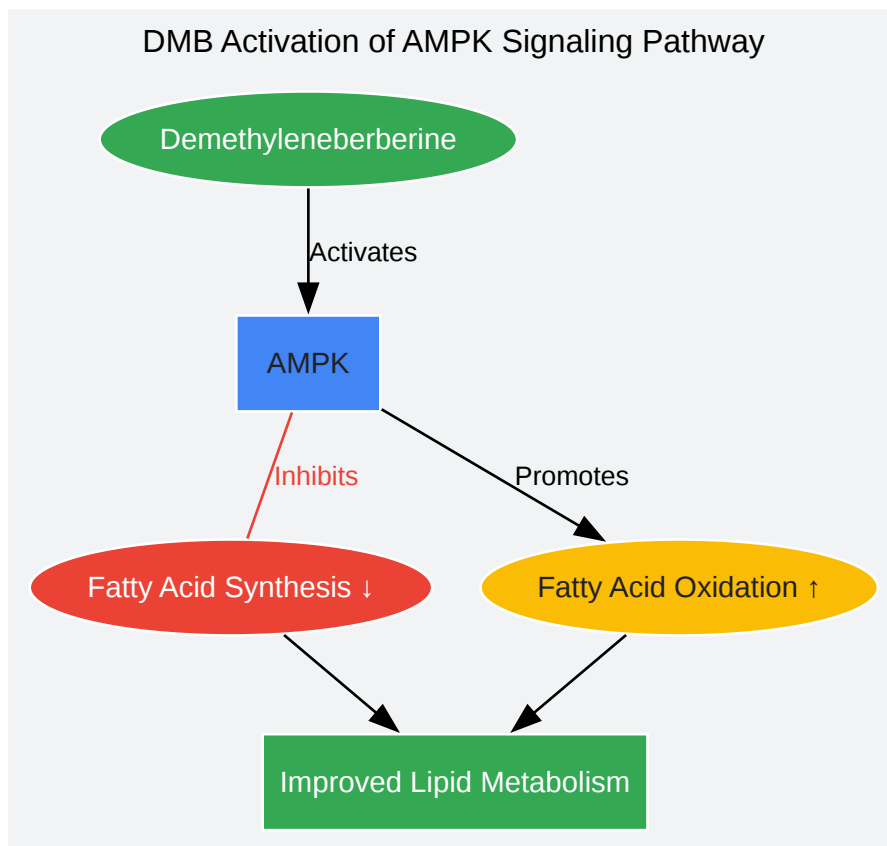
**Demethyleneberberine** has been shown to alleviate inflammatory responses by inhibiting the activation of the NF-κB pathway.<sup>[5][16]</sup> This inhibition leads to a reduction in the production of pro-inflammatory cytokines like TNF-α and IL-6.<sup>[10][16]</sup>

DMB Inhibition of NF- $\kappa$ B Signaling Pathway[Click to download full resolution via product page](#)

Caption: DMB inhibits inflammation by blocking NF- $\kappa$ B activation.

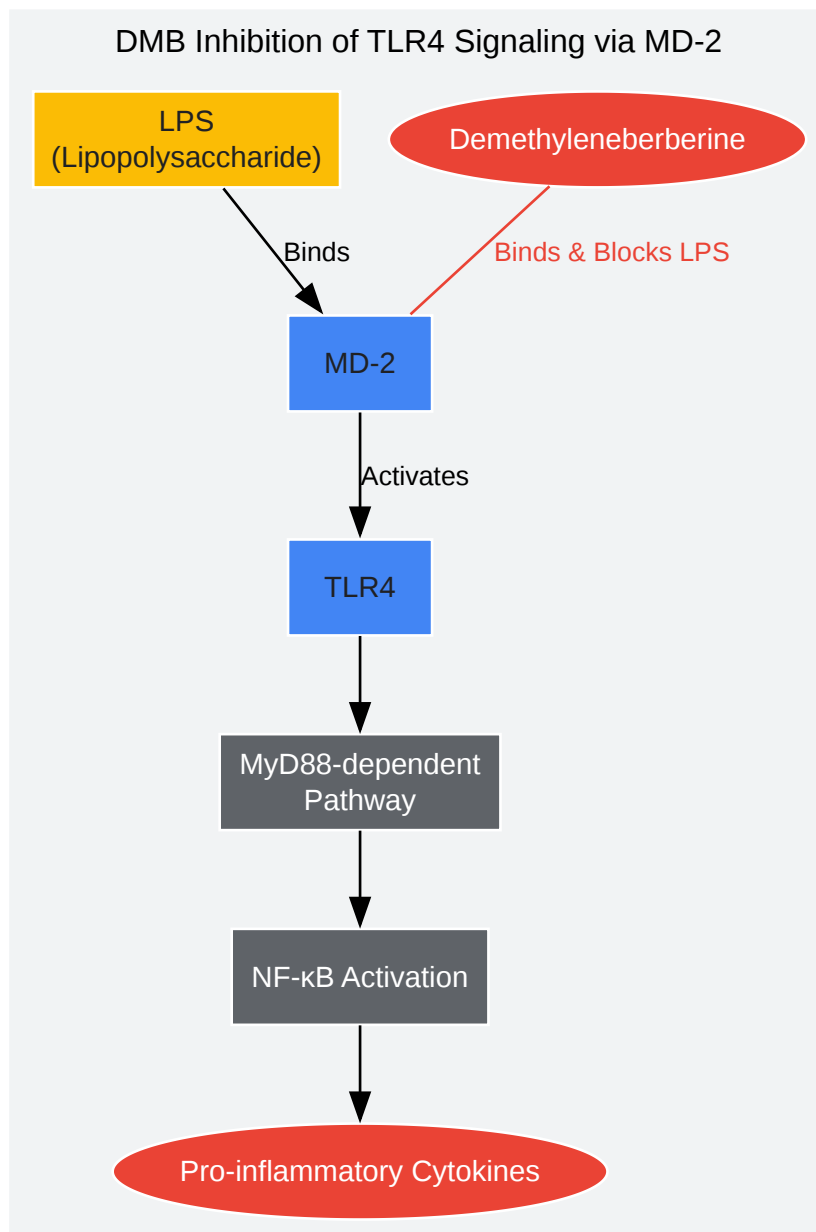
DMB has been identified as an AMPK activator, which is a key mechanism in its potential for treating non-alcoholic fatty liver disease (NAFLD).<sup>[5][17]</sup> AMPK activation plays a crucial role in regulating cellular energy homeostasis and metabolism.

## DMB Activation of AMPK Signaling Pathway





## DMB Inhibition of TLR4 Signaling via MD-2

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